

An In-depth Technical Guide to Nitromethane-d3

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Compound of Interest

Compound Name: Nitromethane-d3

Cat. No.: B1582242

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **Nitromethane-d3** (CD_3NO_2), an isotopically labeled form of nitromethane. This deuterated solvent is a valuable tool in a variety of scientific disciplines, particularly in nuclear magnetic resonance (NMR) spectroscopy and mechanistic studies.

Chemical Structure and Formula

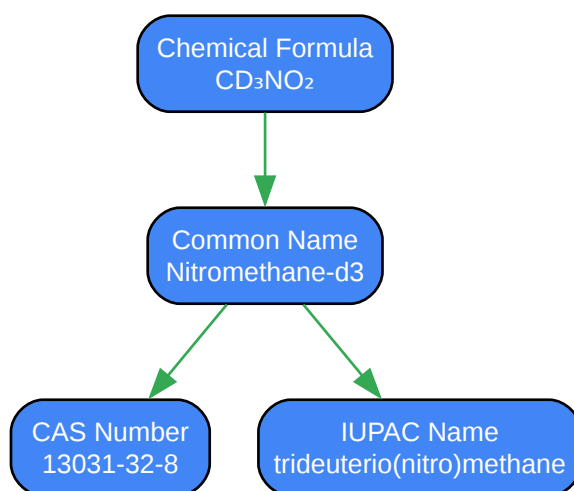
Nitromethane-d3 is the simplest of the deuterated nitroalkanes. Its structure consists of a methyl group, in which all three hydrogen atoms have been replaced by deuterium isotopes, attached to a nitro group.

Chemical Formula: CD_3NO_2 [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Systematic IUPAC Name: trideuterio(nitro)methane[\[7\]](#)

Synonyms: Methane-d₃, nitro-; Perdeuterionitromethane; Trideuterionitromethane; nitro(2H₃)methane.[\[1\]](#)

The logical relationship between the key identifiers of **Nitromethane-d3** is illustrated in the diagram below.



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Caption: Key Identifiers for **Nitromethane-d3**.

Physicochemical and Spectroscopic Data

The substitution of protium with deuterium atoms in the methyl group of nitromethane leads to slight alterations in its physical and spectroscopic properties compared to its non-deuterated counterpart.

Physical Properties

A summary of the key physical properties of **Nitromethane-d3** is presented in the table below.

Property	Value
Molecular Weight	64.06 g/mol [3][4][6]
Appearance	Colorless liquid[1][5]
Density	1.183 g/cm ³ at 20 °C[2]
Melting Point	-29 °C[2][6]
Boiling Point	100-101 °C[2][3][8]
Refractive Index (n _D ²⁰)	1.3795[2][5][6]
Flash Point	35 °C[2][6]
Water Solubility	117 g/L[5]

Spectroscopic Data

Nitromethane-d3 is widely used as a solvent in NMR spectroscopy. The following table summarizes its characteristic chemical shifts.

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)
¹ H (residual)	4.33	Quintet	-
¹³ C	62.8	Septet	-

Experimental Protocols

Synthesis of Nitromethane-d3

A common method for the preparation of **Nitromethane-d3** involves the deuteration of nitromethane using deuterium oxide (heavy water) in the presence of a base. The following is a representative experimental protocol.

Materials:

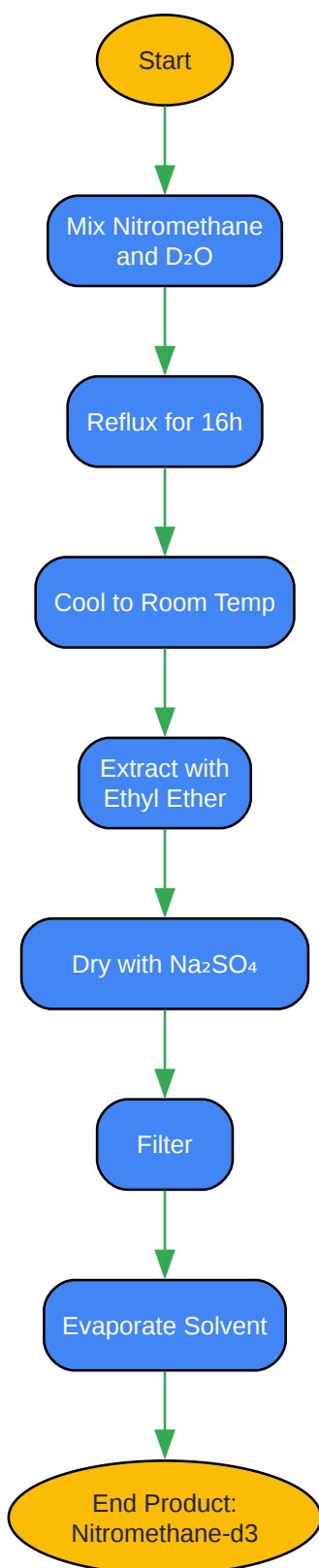
- Nitromethane (CH₃NO₂)

- Deuterium Oxide (D_2O)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Anhydrous Ethyl Ether ($(C_2H_5)_2O$)

Procedure:

- Nitromethane (1.0 eq) is dissolved in deuterium oxide (25.0 eq).
- The mixture is refluxed for 16 hours under a nitrogen atmosphere.
- After cooling to room temperature, the reaction mixture is extracted twice with anhydrous ethyl ether.
- The combined organic phases are dried over anhydrous sodium sulfate and then filtered.
- The solvent is removed under reduced pressure to yield **Nitromethane-d3**.

The following diagram illustrates the experimental workflow for the synthesis of **Nitromethane-d3**.



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Caption: Synthesis Workflow for **Nitromethane-d3**.

Applications in Research and Development

Nitromethane-d3 serves several critical functions in scientific research and drug development:

- **NMR Spectroscopy:** Its primary application is as a solvent for NMR analysis.^{[1][9]} The absence of proton signals from the solvent itself allows for clearer observation of the signals from the analyte of interest.
- **Mechanistic Studies:** The kinetic isotope effect observed when protium is replaced by deuterium makes **Nitromethane-d3** a valuable tool for studying reaction mechanisms. By comparing the reaction rates of deuterated and non-deuterated compounds, researchers can gain insights into the rate-determining steps of a reaction.
- **Deuterated Synthesis:** **Nitromethane-d3** can be used as a building block in the synthesis of more complex deuterated molecules. This is particularly relevant in the development of deuterated drugs, which can exhibit improved metabolic profiles and pharmacokinetic properties.
- **Vibrational Spectroscopy:** It is also utilized in infrared (IR) and Raman spectroscopy studies to understand molecular vibrations and structures.^[9]

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